

N-Boc-O-THP-L-serine molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

	<i>N</i> -(<i>tert</i> -Butoxycarbonyl)- <i>O</i> - (tetrahydro-2 <i>H</i> -pyran-2-yl)- <i>L</i> - serine
Compound Name:	
Cat. No.:	B8641967

[Get Quote](#)

An In-depth Technical Guide to N-Boc-O-THP-L-serine: Properties, Synthesis, and Application

Introduction

In the intricate field of peptide synthesis and drug development, the precise control of reactive functional groups is paramount. This is achieved through the strategic use of protecting groups, which act as temporary masks, allowing chemists to direct reactions with high specificity. N-Boc-O-THP-L-serine is a doubly protected amino acid derivative that exemplifies this principle. It incorporates two critical protecting groups: the *tert*-butyloxycarbonyl (Boc) group on the α -amino moiety and the tetrahydropyranyl (THP) group on the side-chain hydroxyl function.

This guide provides a comprehensive technical overview of N-Boc-O-THP-L-serine, intended for researchers, scientists, and professionals in drug development. We will delve into its core physicochemical properties, including a first-principles calculation of its molecular weight, detail its synthesis with a focus on the rationale behind the chosen methodologies, and explore its application in modern peptide synthesis, highlighting the strategic importance of its dual-protection scheme.

Physicochemical Properties of N-Boc-O-THP-L-serine

The fundamental characteristics of a molecule dictate its behavior in a chemical system. For N-Boc-O-THP-L-serine, its utility is rooted in the properties conferred by its constituent parts: the

L-serine backbone and the Boc and THP protecting groups.

Molecular Weight and Formula Calculation

The molecular weight of N-Boc-O-THP-L-serine can be systematically derived by summing the masses of its components.

- L-Serine Backbone: The foundational amino acid, L-serine, has a molecular formula of $C_3H_7NO_3$ and a molecular weight of approximately 105.09 g/mol .[\[1\]](#)[\[2\]](#)[\[3\]](#)
- N-Boc Protection: The addition of the tert-butoxycarbonyl (Boc) group to the α -amino group occurs via reaction with di-tert-butyl dicarbonate (Boc anhydride).[\[4\]](#) This replaces one hydrogen on the amine with a $C_5H_9O_2$ group, resulting in a net addition of $C_5H_8O_2$. The resulting N-Boc-L-serine has a molecular formula of $C_8H_{15}NO_5$ and a molecular weight of 205.21 g/mol .[\[5\]](#)
- O-THP Protection: The tetrahydropyranyl (THP) group is introduced to the side-chain hydroxyl group via an acid-catalyzed reaction with 3,4-dihydro-2H-pyran (DHP).[\[6\]](#) This reaction forms a THP ether, adding a C_5H_9O moiety and removing the hydroxyl hydrogen, for a net addition of C_5H_8O .

Combining these components, we can determine the final molecular formula and weight.

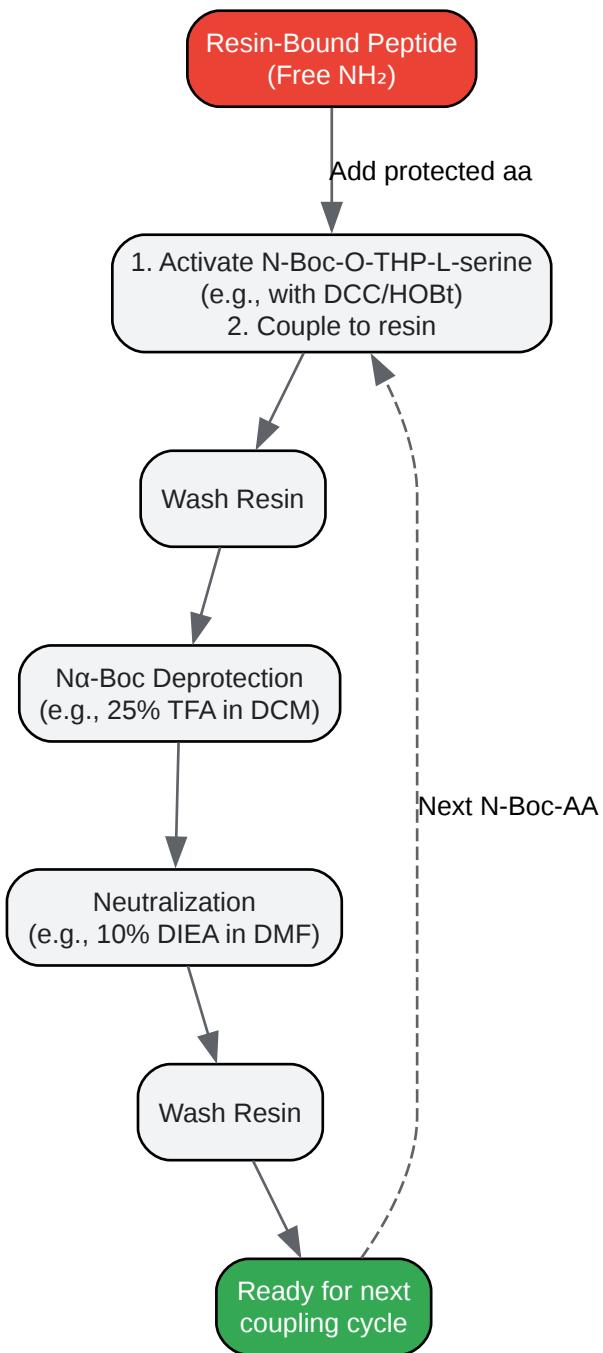
- Molecular Formula: $C_8H_{15}NO_5$ (N-Boc-L-serine) + C_5H_8O (from DHP) = $C_{13}H_{23}NO_6$
- Molecular Weight: 205.21 g/mol (N-Boc-L-serine) + 84.12 g/mol (C_5H_8O) = 289.33 g/mol

This data is summarized in the table below.

Property	Value	Source
IUPAC Name	(S)-2-((tert-butoxycarbonyl)amino)-3-((tetrahydro-2H-pyran-2-yl)oxy)propanoic acid	N/A
Molecular Formula	C ₁₃ H ₂₃ NO ₆	Calculated
Molecular Weight	289.33 g/mol	Calculated
Exact Mass	289.15254 g/mol	Calculated
Appearance	Expected to be a solid or oil	Inferred

Chemical Structure

The structure of N-Boc-O-THP-L-serine is defined by the chiral center of the L-serine and the attachment of the bulky, acid-labile Boc and THP protecting groups.

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. L-Serine | C3H7NO3 | CID 5951 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Serine [webbook.nist.gov]
- 4. Di-tert-butyl dicarbonate - Wikipedia [en.wikipedia.org]
- 5. N-[tert-butoxycarbonyl]-L-serine | C8H15NO5 | CID 98766 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. total-synthesis.com [total-synthesis.com]
- To cite this document: BenchChem. [N-Boc-O-THP-L-serine molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8641967#n-boc-o-thp-l-serine-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com